

Personal protective equipment for handling 5-(4-Bromophenyl)furan-2-carbaldehyde

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Compound of Interest

Compound Name: 5-(4-Bromophenyl)furan-2-carbaldehyde

Cat. No.: B1330911

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Essential Safety and Handling Guide for 5-(4-Bromophenyl)furan-2-carbaldehyde

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-(4-Bromophenyl)furan-2-carbaldehyde** (CAS No. 20005-42-9). Adherence to these protocols is essential for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

5-(4-Bromophenyl)furan-2-carbaldehyde is classified as a hazardous substance. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2]} Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

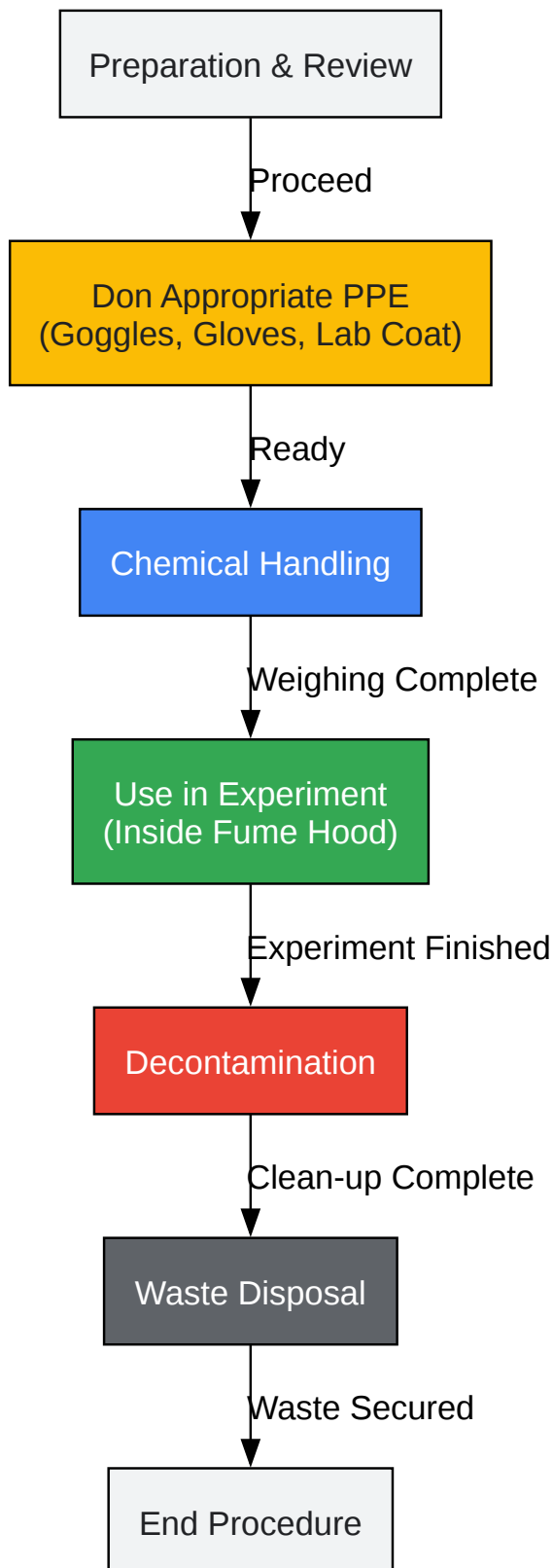
Summary of Required Personal Protective Equipment

Activity	Eye/Face Protection	Hand Protection	Respiratory Protection	Body Protection
Weighing/Handling Solid	Tightly fitting safety goggles with side-shields (conforming to EN166 or NIOSH standards).[3]	Chemical-impermeable gloves (e.g., Nitrile rubber, consult manufacturer's specifications).[3]	N95 (US) or equivalent dust mask. Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[1] [3]	Standard lab coat.
Preparing Solutions	Tightly fitting safety goggles with side-shields. A face shield is recommended if splashing is likely.	Chemical-impermeable gloves.	Work within a certified chemical fume hood to avoid inhaling vapors.	Chemical-resistant lab coat or apron over a standard lab coat.
Running Reactions	Tightly fitting safety goggles with side-shields.	Chemical-impermeable gloves.	All operations should be conducted within a chemical fume hood.	Standard lab coat.
Spill Cleanup	Tightly fitting safety goggles and face shield.	Heavy-duty, chemical-resistant gloves.	Full-face respirator with appropriate cartridges for organic vapors and particulates.	Fire/flammable resistant and impervious clothing.[3]

Operational and Disposal Protocols

Strict adherence to the following step-by-step procedures is critical for minimizing exposure and ensuring safe handling.

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **5-(4-Bromophenyl)furan-2-carbaldehyde**.

Step-by-Step Handling Protocol

1. Pre-Handling and Storage:

- Before use, review the Safety Data Sheet (SDS).
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.^[4]
- Store the container tightly closed in a dry, cool, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^{[3][4]} Some suppliers recommend refrigerated storage (2-8°C) under an inert atmosphere.^[5]
- Keep the product away from heat, sparks, and open flames.^{[3][4]}

2. Engineering Controls and Personal Protective Equipment (PPE):

- All handling operations, especially those that may generate dust or aerosols, must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^{[3][6]}
- Don the appropriate PPE as specified in the table above before opening the container. Gloves must be inspected for integrity prior to use.^[3]

3. Handling and Use:

- Handle the solid carefully to avoid the formation of dust.^{[3][4]}
- Use non-sparking tools to prevent ignition sources.^[3]
- Avoid contact with skin and eyes and do not breathe in the dust.^[4]
- After handling, wash hands and any exposed skin thoroughly.^[3]

4. Accidental Release Measures (Spills):

- Evacuate personnel to a safe area, upwind of the spill.^[3]

- Remove all sources of ignition.[3]
- Wearing full PPE (including respiratory protection), carefully sweep or shovel the spilled solid material into a suitable, labeled container for disposal.[4]
- Avoid actions that could raise dust.
- Prevent the chemical from entering drains or the environment.[3][4]

5. First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, consult a doctor.[3][4]
- Eye Contact: Rinse cautiously and thoroughly with pure water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[3][4]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and call a doctor or Poison Control Center immediately.[3]

6. Disposal:

- All waste, including the chemical itself and any contaminated materials (e.g., gloves, weighing paper, containers), must be disposed of in accordance with appropriate local, state, and federal regulations.[4]
- Dispose of contents and container to an approved waste disposal plant. Do not empty into drains.[4]
- Keep the chemical in suitable, closed containers for disposal.[3]

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